

Application Notes and Protocols: FPI-1523

Sodium Time-Kill Curve Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FPI-1523 sodium*

Cat. No.: *B15567163*

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Introduction

FPI-1523 sodium is a novel synthetic antimicrobial agent demonstrating potent bactericidal activity against a range of clinically relevant bacterial pathogens. Time-kill curve assays are essential for characterizing the pharmacodynamic properties of new antibiotics, providing critical data on the rate and extent of bacterial killing over time. These assays are instrumental in determining whether a compound is bactericidal or bacteriostatic and for optimizing dosing regimens for further preclinical and clinical development.[1][2] This document provides detailed protocols for performing time-kill curve assays with **FPI-1523 sodium** and presents representative data to guide researchers in their investigations.

The primary mechanism of action of **FPI-1523 sodium** is believed to involve the disruption of bacterial cell membrane integrity. This leads to a rapid collapse of the membrane potential and subsequent cell death, a characteristic that can be quantitatively evaluated using time-kill curve analysis.[1]

Data Presentation

The bactericidal activity of **FPI-1523 sodium** was evaluated against representative Gram-positive and Gram-negative bacteria. The following tables summarize the time-kill kinetics, presenting the mean log₁₀ change in colony-forming units per milliliter (CFU/mL) over a 24-hour period at various concentrations of **FPI-1523 sodium**, typically expressed as multiples of the Minimum Inhibitory Concentration (MIC).

Table 1: Time-Kill Kinetics of **FPI-1523 Sodium** against *Staphylococcus aureus* (ATCC 29213)

Time (hours)	Growth Control (Log ₁₀ CFU/mL)	0.5 x MIC (Log ₁₀ CFU/mL)	1 x MIC (Log ₁₀ CFU/mL)	2 x MIC (Log ₁₀ CFU/mL)	4 x MIC (Log ₁₀ CFU/mL)
0	5.72	5.71	5.73	5.72	5.71
2	6.35	5.50	4.85	3.98	2.89
4	7.12	5.32	4.10	3.15	<2.00
6	7.98	5.15	3.54	<2.00	<2.00
8	8.54	5.01	<2.00	<2.00	<2.00
24	9.12	4.88	<2.00	<2.00	<2.00

Table 2: Time-Kill Kinetics of **FPI-1523 Sodium** against *Escherichia coli* (ATCC 25922)

Time (hours)	Growth Control (Log10 CFU/mL)	0.5 x MIC (Log10 CFU/mL)	1 x MIC (Log10 CFU/mL)	2 x MIC (Log10 CFU/mL)	4 x MIC (Log10 CFU/mL)
0	5.68	5.69	5.68	5.69	5.68
2	6.41	5.45	4.72	3.81	2.75
4	7.25	5.21	3.98	2.99	<2.00
6	8.03	4.99	3.23	<2.00	<2.00
8	8.66	4.78	<2.00	<2.00	<2.00
24	9.25	4.65	<2.00	<2.00	<2.00

Note: A bactericidal effect is defined as a ≥ 3 -log₁₀ (99.9%) reduction in the initial bacterial inoculum.

Experimental Protocols

The following is a detailed protocol for conducting a time-kill curve assay with **FPI-1523 sodium**, based on established guidelines.^[1]

1. Materials

- **FPI-1523 sodium**
- Test bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Tryptic Soy Agar (TSA) or other suitable agar plates
- Sterile saline or phosphate-buffered saline (PBS)
- Sterile culture tubes and flasks
- Spectrophotometer

- Incubator ($35 \pm 2^\circ\text{C}$)
- Micropipettes and sterile tips
- Spiral plater or manual plating supplies

2. Inoculum Preparation

- From a fresh 18-24 hour culture plate, select 3-5 isolated colonies of the test organism.
- Inoculate the colonies into a tube of CAMHB.
- Incubate the culture at $35 \pm 2^\circ\text{C}$ until the turbidity is equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute this suspension in CAMHB to achieve a starting inoculum of approximately 5×10^5 CFU/mL in the final test volume.[1]

3. Preparation of **FPI-1523 Sodium** Concentrations

- Prepare a stock solution of **FPI-1523 sodium** in a suitable solvent (e.g., sterile water or DMSO).
- Perform serial dilutions of the stock solution in CAMHB to achieve the desired final concentrations (e.g., 0.25x, 0.5x, 1x, 2x, and 4x MIC).[3]
- Include a growth control tube containing only the bacterial inoculum in CAMHB without any **FPI-1523 sodium**.

4. Time-Kill Assay Procedure

- Dispense the prepared **FPI-1523 sodium** dilutions and the growth control into sterile culture tubes.
- Add the prepared bacterial inoculum to each tube to achieve the final target starting density of approximately 5×10^5 CFU/mL.
- Incubate all tubes at $35 \pm 2^\circ\text{C}$ with shaking (if appropriate for the organism).

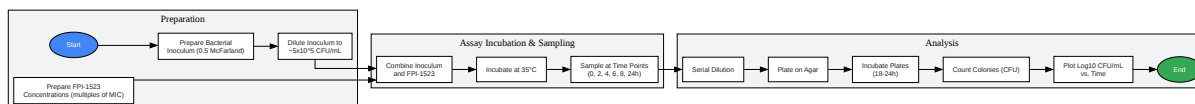
- At designated time points (e.g., 0, 2, 4, 6, 8, and 24 hours), remove a 100 μ L aliquot from each tube.[1]
- Perform 10-fold serial dilutions of each aliquot in sterile saline or PBS. The dilution range will depend on the expected bacterial count.[1]
- Plate 100 μ L of the appropriate dilutions onto agar plates. For tubes with high concentrations of **FPI-1523 sodium** and expected low bacterial counts, it may be necessary to plate the undiluted sample.[1]
- Spread the inoculum evenly over the surface of the agar plates.

5. Incubation and Colony Counting

- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 18-24 hours, or until colonies are of sufficient size to be counted.[1]
- Count the number of colonies on each plate and calculate the CFU/mL for each time point and concentration.
- Plot the log₁₀ CFU/mL versus time for each concentration of **FPI-1523 sodium** and the growth control.

Visualizations

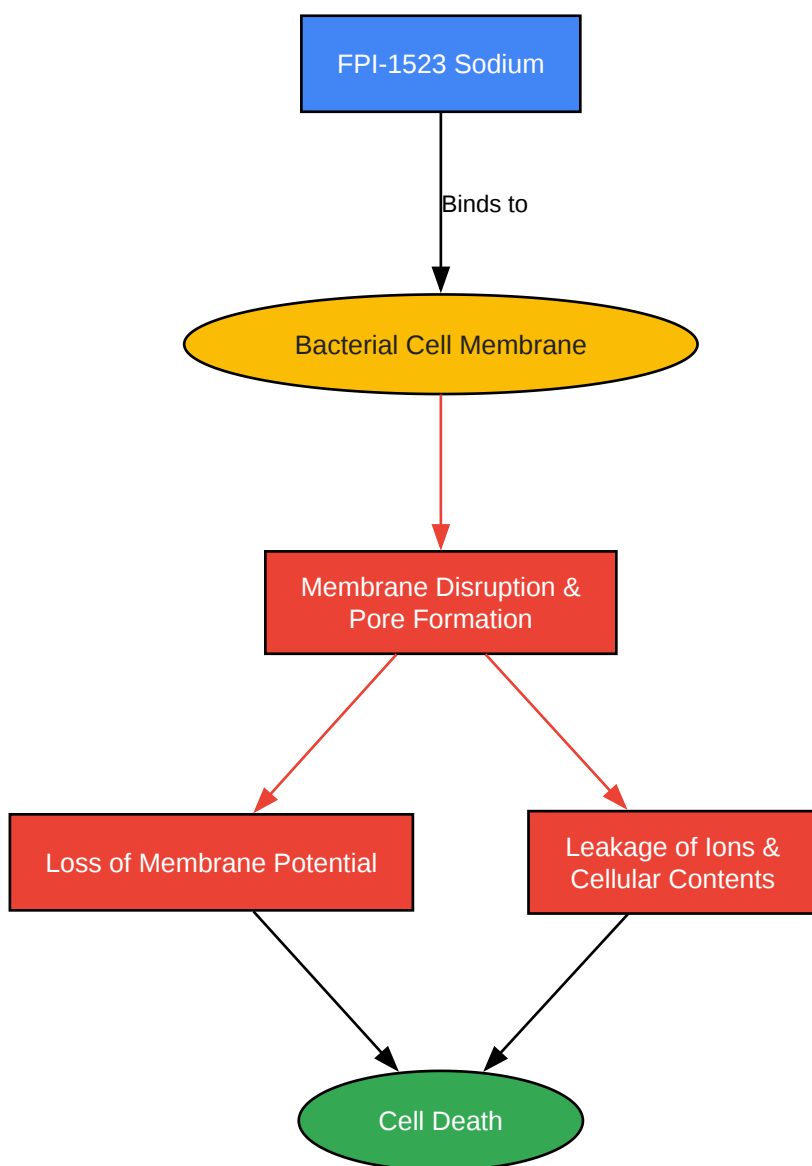
Diagram 1: Experimental Workflow for Time-Kill Curve Assay



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Caption: Workflow of the time-kill curve assay for **FPI-1523 sodium**.

Diagram 2: Postulated Signaling Pathway of **FPI-1523 Sodium**



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Caption: Postulated mechanism of **FPI-1523 sodium** leading to cell death.

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- To cite this document: BenchChem. [Application Notes and Protocols: FPI-1523 Sodium Time-Kill Curve Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15567163/docs#application-notes-and-protocols-fpi-1523-sodium-time-kill-curve-assays>]

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